

Synthesis of biologically active amines using 4-(Chloromethyl)-5-ethylisoxazole

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Compound of Interest

Compound Name: 4-(Chloromethyl)-5-ethylisoxazole

CAS No.: 2091119-30-9

Cat. No.: B1488723

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Application Note: AN-ISOX-042 Topic: Precision Synthesis of Biologically Active Amines via N-Alkylation with 4-(Chloromethyl)-5-ethylisoxazole

Executive Summary

This technical guide details the protocol for utilizing **4-(Chloromethyl)-5-ethylisoxazole** (CAS: 1150271-23-0 analog) as a privileged electrophilic building block in medicinal chemistry. The isoxazole moiety serves as a bioisostere for pyridine or phenyl rings, offering improved metabolic stability and distinct electrostatic profiles in drug design. This guide focuses on the nucleophilic substitution (

) of the chloromethyl group by various amine nucleophiles to generate pharmacologically active secondary and tertiary amines.

Key Applications:

- Synthesis of kinase inhibitors targeting the ATP-binding pocket.
- Development of mixed-affinity ligands (e.g., serotonin/dopamine receptor modulators).

- Fragment-based drug discovery (FBDD) utilizing the 5-ethylisoxazole core as a lipophilic anchor.

Chemical Basis & Mechanistic Insight

The 4-(chloromethyl)isoxazole scaffold possesses unique electronic properties. The isoxazole ring is electron-deficient (

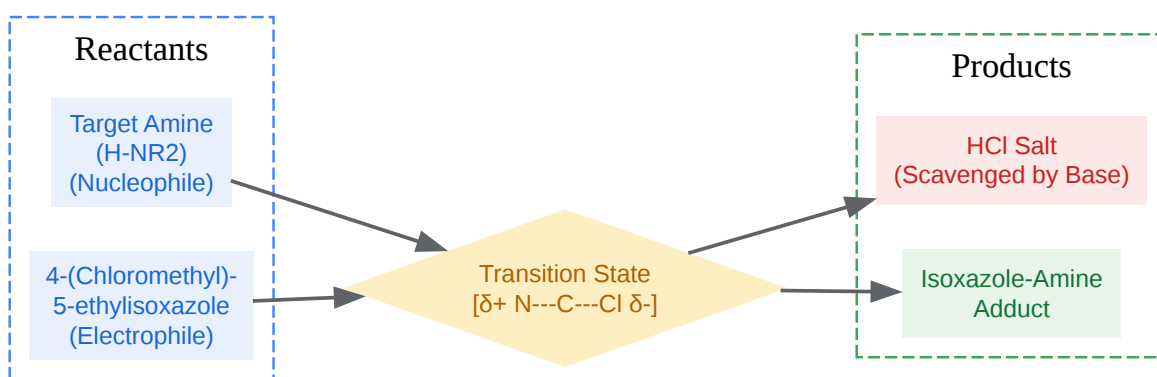
-deficient), which inductively withdraws electron density from the C4-position. This activation makes the methylene chloride highly susceptible to nucleophilic attack, significantly more so than a standard benzyl chloride.

However, this reactivity introduces a challenge: Competitive Over-Alkylation. When reacting with primary amines, the product (a secondary amine) is often more nucleophilic than the starting material, leading to tertiary amine byproducts.

Reaction Mechanism ()

The reaction proceeds via a concerted bimolecular substitution. The amine lone pair attacks the methylene carbon (

), leading to the inversion of configuration (irrelevant here due to achirality) and expulsion of the chloride ion.



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Caption: Bimolecular nucleophilic substitution mechanism. The electron-withdrawing isoxazole ring stabilizes the transition state, facilitating rapid kinetics.

Experimental Protocols

Protocol A: Synthesis of Tertiary Amines (Reaction with Secondary Amines)

Best for: Piperazines, Morpholines, Piperidines.

Reagents:

- **4-(Chloromethyl)-5-ethylisoxazole** (1.0 equiv)
- Secondary Amine (1.1 equiv)
- (Anhydrous, 2.0 equiv) or DIPEA (1.5 equiv)
- Acetonitrile (MeCN) [Grade: HPLC]
- Potassium Iodide (KI) (0.1 equiv) - Optional Finkelstein Catalyst

Step-by-Step Methodology:

- Preparation: In a dry round-bottom flask equipped with a magnetic stir bar, dissolve **4-(Chloromethyl)-5-ethylisoxazole** (1.0 mmol) in anhydrous MeCN (5 mL).
- Activation: Add KI (0.1 mmol). Stir for 10 minutes at room temperature. Note: The solution may darken slightly due to iodine traces; this confirms the formation of the more reactive iodomethyl intermediate.
- Nucleophile Addition: Add the Secondary Amine (1.1 mmol) followed by (2.0 mmol).
- Reaction: Heat the mixture to 60°C under an inert atmosphere (or Ar) for 4–6 hours.
 - Monitoring: Check TLC (Mobile Phase: 5% MeOH in DCM). The starting chloride () should disappear; the amine product will be more polar (

).

- Workup:
 - Cool to room temperature.
 - Filter off the inorganic salts (
 -).
 - Concentrate the filtrate in vacuo.^[1]
 - Redissolve residue in EtOAc, wash with water (
 -) and Brine (
 -).
 - Dry over
 - , filter, and concentrate.
- Purification: Flash column chromatography (Silica gel, Hexane:EtOAc gradient) or recrystallization from EtOH if solid.

Protocol B: Synthesis of Secondary Amines (Reaction with Primary Amines)

Best for: Anilines, Benzylamines, Aliphatic primary amines. Critical Constraint: Preventing bis-alkylation.

Reagents:

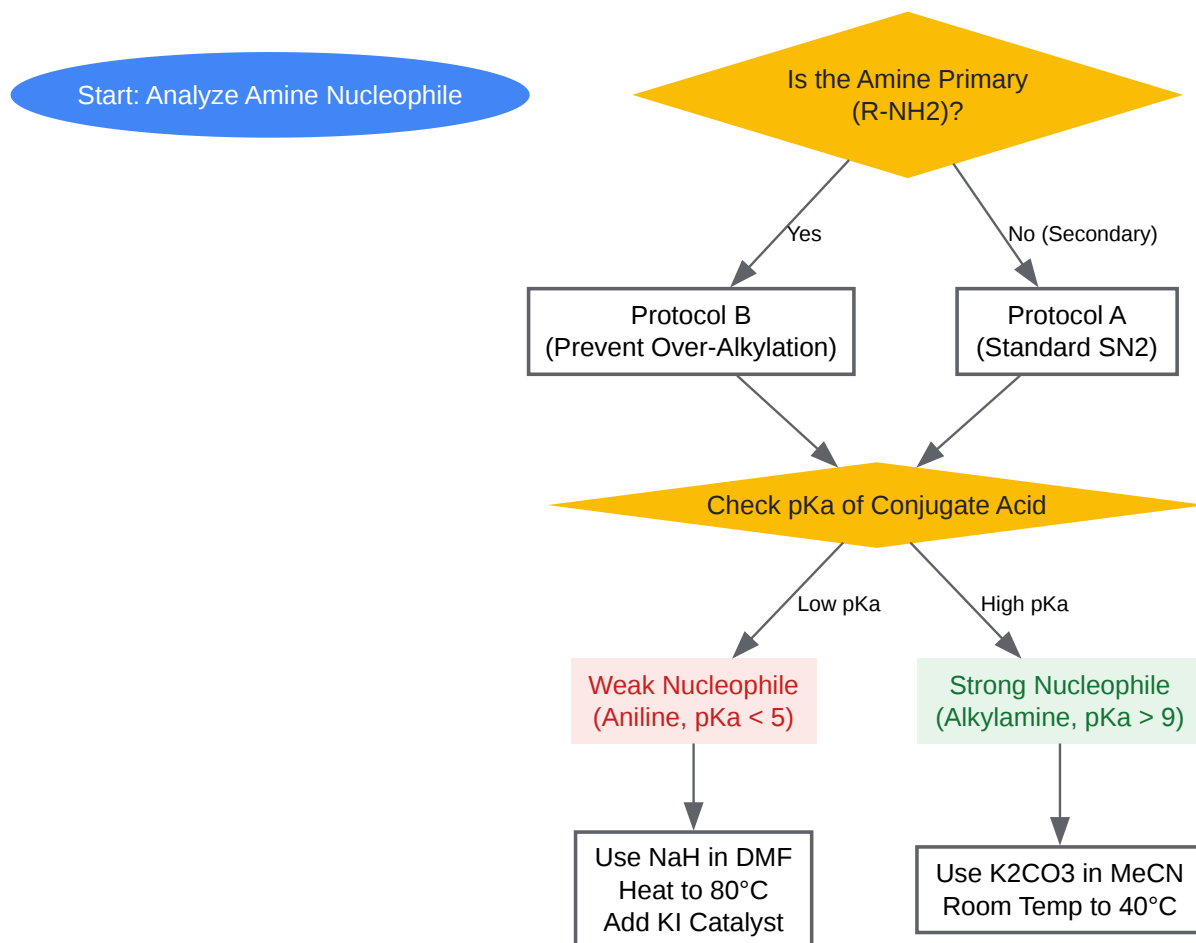
- **4-(Chloromethyl)-5-ethylisoxazole** (1.0 equiv)
- Primary Amine (3.0 – 5.0 equiv) - Excess is crucial.
- (1.5 equiv) - Cesium promotes mono-alkylation due to the "Cesium Effect".
- DMF (Dimethylformamide)

Step-by-Step Methodology:

- Amine Loading: Dissolve the Primary Amine (3.0 mmol) and (1.5 mmol) in DMF (5 mL). Stir for 15 minutes to ensure deprotonation/activation.
- Electrophile Addition: Dissolve **4-(Chloromethyl)-5-ethylisoxazole** (1.0 mmol) in DMF (2 mL). Add this solution dropwise to the amine mixture over 30 minutes at 0°C.
 - Reasoning: Slow addition keeps the concentration of the electrophile low relative to the amine, statistically favoring mono-alkylation.
- Reaction: Allow to warm to room temperature and stir for 12 hours. Do not heat unless necessary (heating promotes bis-alkylation).
- Workup:
 - Dilute with EtOAc (30 mL).
 - Wash copiously with water () to remove DMF and excess primary amine.
 - Note: If the starting amine is valuable, recover it from the aqueous wash or by chromatography.

Optimization & Decision Logic

Use the following logic flow to determine the optimal conditions for your specific amine substrate.



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Caption: Decision matrix for optimizing reaction conditions based on amine sterics and electronics.

Data Analysis & Validation

Solvent Compatibility Table

Solvent	Polarity	Reaction Rate	Side Reactions	Recommendation
Acetonitrile (MeCN)	High	Fast	Low	Preferred for most alkylations. [2] Easy workup.
DMF	High	Very Fast	Hydrolysis of chloride if wet	Use for weak nucleophiles (anilines).
Ethanol	High	Moderate	Solvolysis (Ether formation)	Avoid unless amine is in large excess.
DCM/CHCl ₃	Low	Slow	None	Use with DIPEA for highly reactive amines.

Self-Validating Analytical Markers

To ensure the protocol was successful, verify these spectral changes:

- ¹H NMR (CDCl₃):
 - Reactant: The singlet appears at 4.50 – 4.60 ppm.
 - Product: Upon amination, this singlet shifts upfield to 3.50 – 3.80 ppm (depending on the amine).
 - Validation: If the peak at 4.6 ppm persists, the reaction is incomplete. If a new peak appears at 4.4 ppm (broad), check for hydrolysis (alcohol formation).

- Mass Spectrometry (LC-MS):
 - Look for the M+1 peak.
 - Cl-Pattern: The starting material has a distinct 3:1 Isotope pattern (). The product (if non-halogenated amine is used) will lose this pattern, confirming substitution.

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